

# Preparation of Emvododstat Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Emvododstat*

Cat. No.: *B2673473*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Emvododstat** (also known as PTC299) is a potent and orally bioavailable small molecule inhibitor of dihydroorotate dehydrogenase (DHODH)[1][2][3]. DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is crucial for the proliferation of rapidly dividing cells, such as cancer cells[2][3]. By inhibiting DHODH, **Emvododstat** disrupts pyrimidine synthesis, leading to cell cycle arrest and inhibition of cell proliferation. It has shown efficacy in preclinical models of acute myeloid leukemia (AML) and is being investigated for various oncological and viral indications[2][3]. Additionally, **Emvododstat** has been identified as a post-transcriptional inhibitor of vascular endothelial growth factor (VEGF)[1][4].

These application notes provide detailed protocols for the preparation of **Emvododstat** stock solutions for use in various research experiments.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Emvododstat** is provided in the table below.

Property	Value
Synonyms	PTC299
CAS Number	1256565-36-2[5][6]
Molecular Formula	C <sub>25</sub> H <sub>20</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>3</sub> [5][6]
Molecular Weight	467.35 g/mol [5]
Appearance	Solid[6]
Purity	≥98%[6]
Solubility in DMSO	50 mg/mL to 93 mg/mL[4][6]
Storage of Solid	-20°C for up to 3 years[7]
Storage of Stock Solution	-20°C for 1 year or -80°C for 2 years[1]

## Experimental Protocols

### Preparation of a 10 mM Emvododstat Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Emvododstat** in dimethyl sulfoxide (DMSO).

Materials:

- **Emvododstat** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **Envododstat** and DMSO. Work in a well-ventilated area or a chemical fume hood.
- **Calculate the Required Mass of **Envododstat**:**
  - To prepare 1 mL of a 10 mM stock solution, the required mass of **Envododstat** can be calculated using the following formula:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 467.35 \text{ g/mol} \times 1000 \text{ mg/g} = 4.67 \text{ mg}$
- **Weighing **Envododstat**:**
  - Carefully weigh out 4.67 mg of **Envododstat** powder on a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolving in DMSO:**
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Envododstat** powder.
  - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) may assist in dissolution, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:**
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles[7].
  - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years)[1].

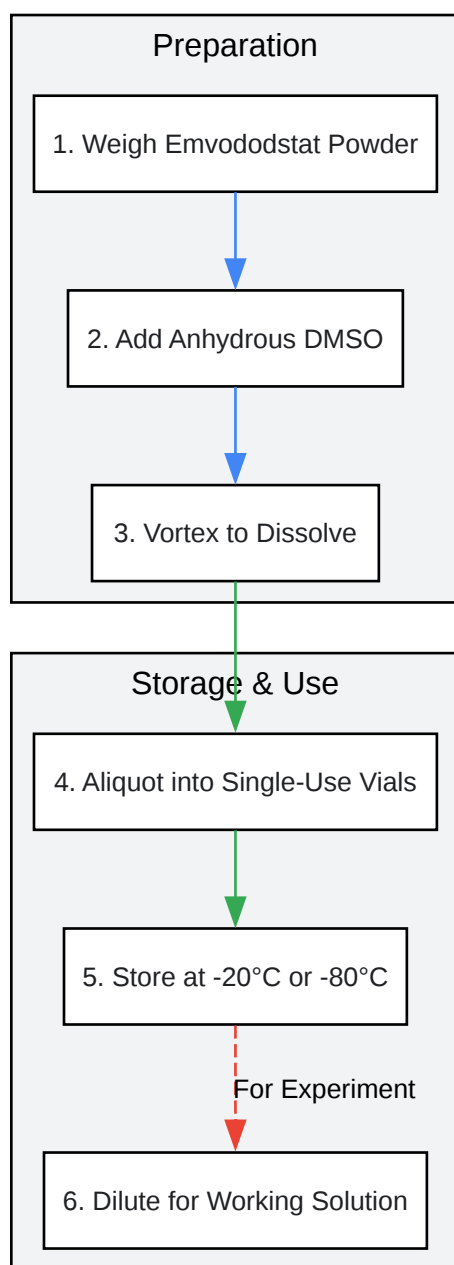
## Preparation of Working Solutions for Cell-Based Assays

For cell-based assays, the DMSO concentration should be kept low (typically <0.5%) to avoid cytotoxicity[7].

Procedure:

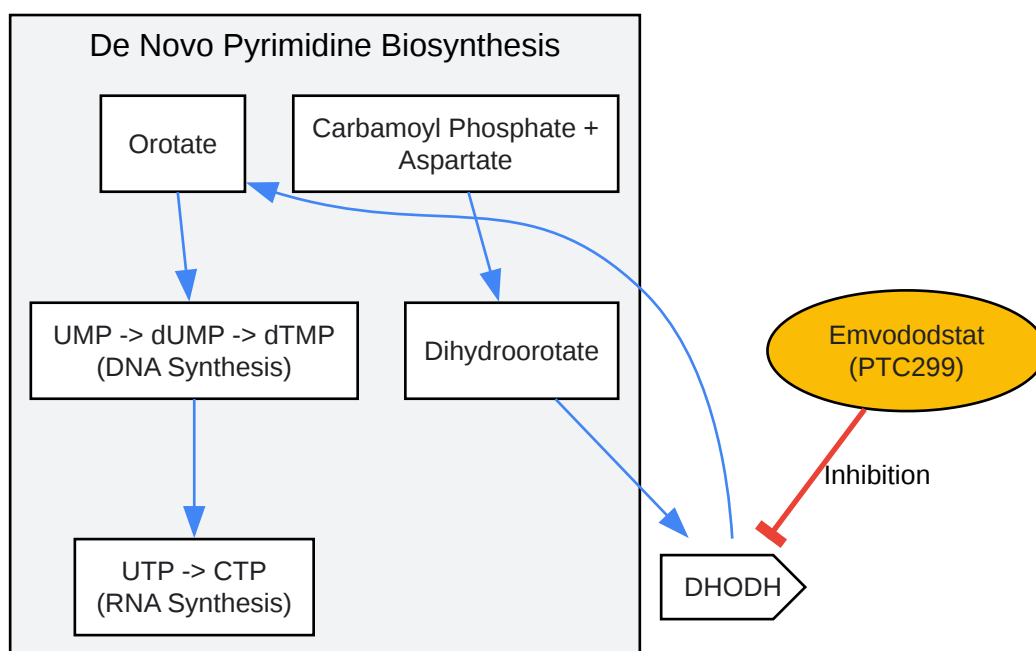
- Thaw a single aliquot of the 10 mM **Emvododstat** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound[7].
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO as the highest concentration of **Emvododstat**) in your experiments.

## Visualizations



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Caption: Workflow for preparing **Emvododstat** stock solution.



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Caption: **Emvododstat**'s mechanism of action via DHODH inhibition.

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- To cite this document: BenchChem. [Preparation of Emvododstat Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2673473#how-to-prepare-emvododstat-stock-solution-for-experiments]

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